

N-Acryloylglycine FooDB record FDB022703

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Compound Focus: N-Acryloylglycine

CAS No.: 24599-25-5

Cat. No.: S663276

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Core Chemical and Research Data

The table below summarizes the fundamental information and recent research contexts for **N-Acryloylglycine** (NAG), also known as Vinylacetylglycine.

Property / Aspect	Description
CAS Number	24599-25-5 [1] / 73122-61-9 (as Vinylacetylglycine) [2]
Molecular Formula	$C_5H_7NO_3$ [1]
Molecular Weight	129.11 g/mol [1]
IUPAC Name	2-(but-3-enamido)acetic acid [2]
FooDB Record	FDB022303 (listed as Vinylacetylglycine, a synonym) [2]
Primary Research Use	Versatile small molecule and monomer for polymer synthesis; used as a substrate for enzyme assays, a ligand for protein-protein interactions, and a probe [1] [3] [4].
Proposed Mechanism	Hypothesized to bind to proteins and other molecules, modifying their structure and function; may act as an inhibitor for certain enzymes and a stimulator for others [1].

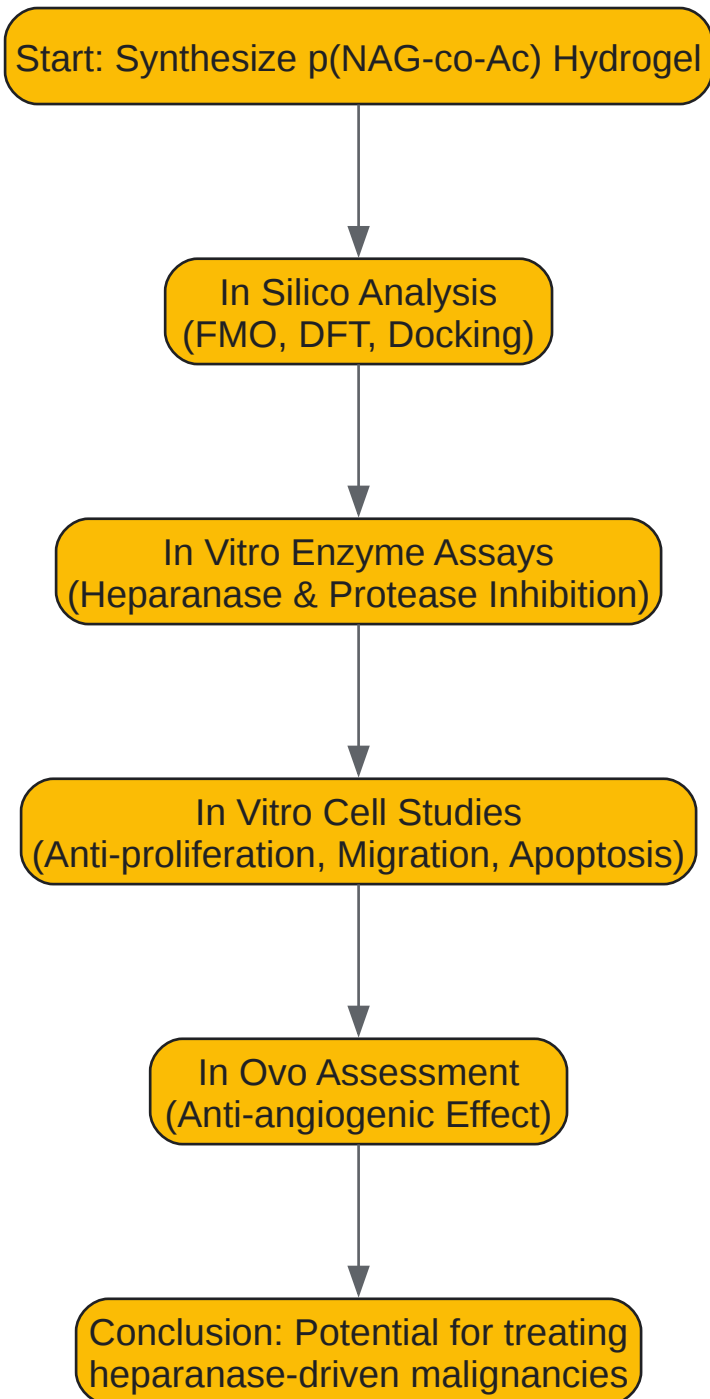
| **Therapeutic Potential** | • **As a Monomer:** In a co-polymer hydrogel, shows promising anti-proliferative, anti-migratory, and pro-apoptotic activity against heparanase-driven cancers [3]. • **As a Polymer:** The poly(NAG-co-A) hydrogel promotes neurite growth and protects neurons from oxidative stress, showing potential for nerve regeneration [4]. |

Research Applications and Workflows

Recent studies highlight NAG's potential in creating functional biomaterials. The following diagrams illustrate the key experimental workflows from recent research.

Application 1: Cancer Therapy Research

A 2025 study synthesized a co-polymer of **N-Acryloylglycine** and acrylamide, p(NAG-co-Ac), which demonstrated an ability to inhibit heparanase and protease activity, crucial for invasive cancer progression [3].

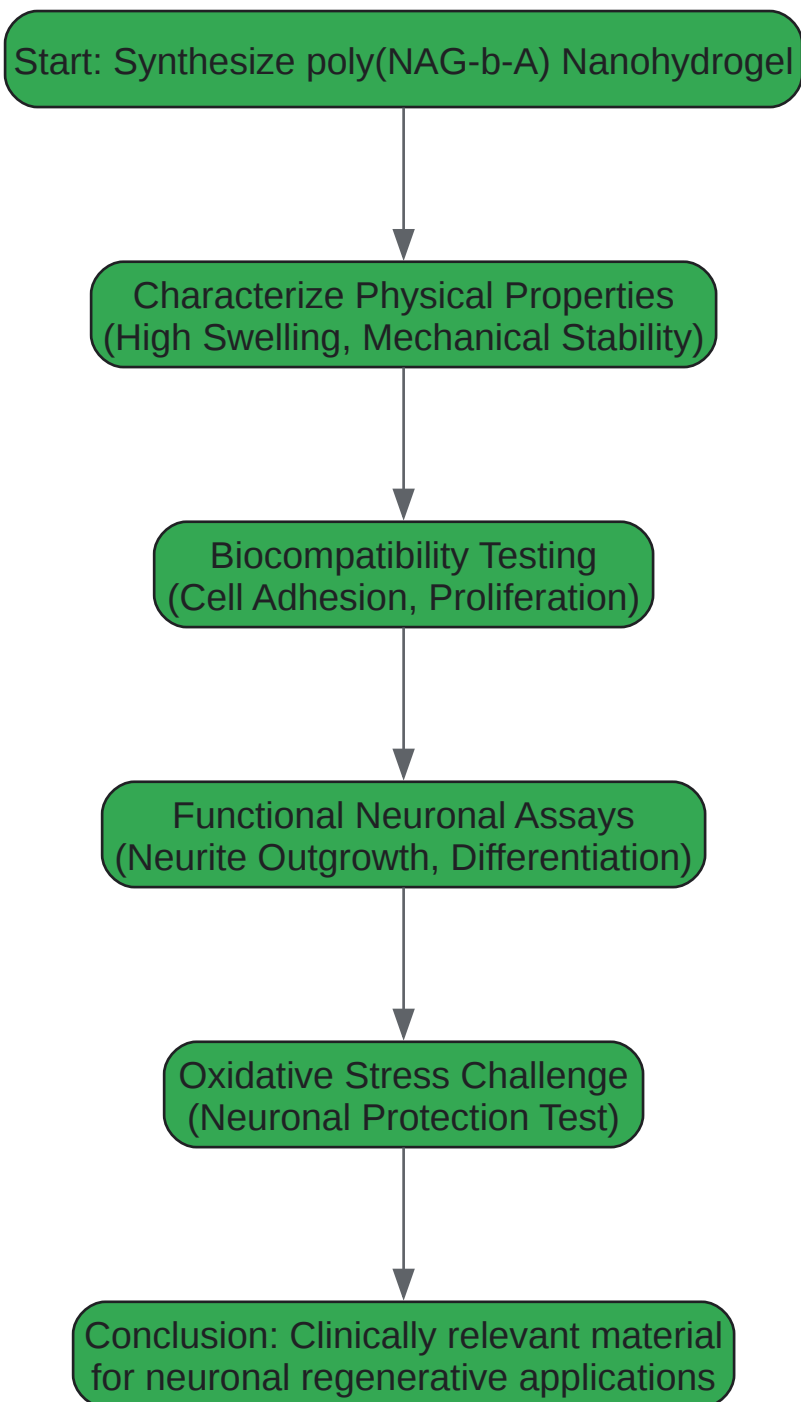


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Research workflow for p(NAG-co-Ac) hydrogel in cancer therapy

Application 2: Neuronal Regeneration Research

A 2023 study polymerized NAG into a nanohydrogel, poly(NAG-*b*-A), which mimics the cellular microenvironment and promotes nerve regeneration [4].



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Research workflow for poly(NAG-b-A) hydrogel in neuronal regeneration

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References

1. | CAS 24599-25-5 | SCBT - Santa Cruz Biotechnology Acryloylglycine [scbt.com]
2. Showing Compound Vinylacetylglycine (FDB022303) - FooDB [foodb.ca]
3. Poly[(N -acryloyl glycine)- co -(acrylamide)]-induced cell growth... [pubs.rsc.org]
4. Poly(N - acryloylglycine -acrylamide) Hydrogel Mimics the Cellular ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [N-Acryloylglycine FooDB record FDB022703]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b663276#n-acryloylglycine-foodb-record-fdb022703>]

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